

# SR2211: Application Notes and Protocols for Cell Culture

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## Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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## Abstract

**SR2211** is a potent and selective synthetic inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR $\gamma$ ).<sup>[1][2][3][4]</sup> An isoform of ROR $\gamma$ , ROR $\gamma$ t, is crucial for the differentiation of T helper 17 (Th17) cells and the production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).<sup>[1][5][6]</sup> Th17 cells and IL-17 are implicated in the pathology of various autoimmune diseases, making ROR $\gamma$ t an attractive therapeutic target.<sup>[1][6]</sup> **SR2211** effectively suppresses the transcriptional activity of ROR $\gamma$ , leading to a reduction in IL-17 production.<sup>[1][5]</sup> These application notes provide detailed protocols for the use of **SR2211** in cell culture experiments to study its effects on ROR $\gamma$ -mediated signaling pathways.

## Mechanism of Action

**SR2211** functions as an inverse agonist by binding to the ligand-binding domain of ROR $\gamma$ . This binding event stabilizes an inactive conformation of the receptor, leading to the repression of its constitutive transcriptional activity.<sup>[1][5]</sup> Consequently, the expression of ROR $\gamma$  target genes, such as IL17A and IL23R, is significantly downregulated.<sup>[1][2]</sup> **SR2211** exhibits high selectivity for ROR $\gamma$  over other nuclear receptors like ROR $\alpha$ , Liver X Receptor  $\alpha$  (LXR $\alpha$ ), and Farnesoid X Receptor (FXR).<sup>[3][4]</sup>

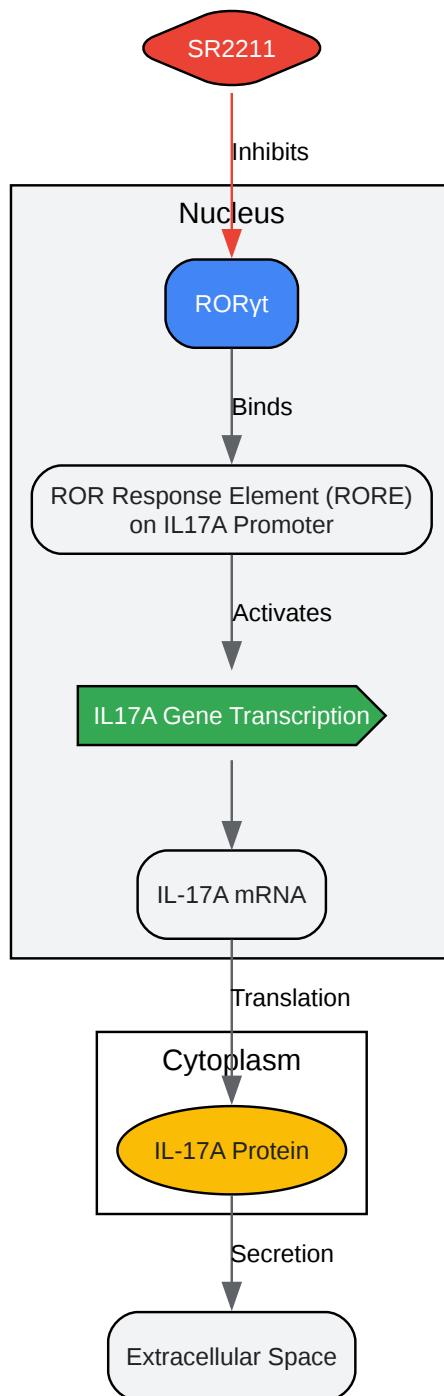
## Quantitative Data Summary

Parameter	Value	Cell Line/System	Reference
Binding Affinity (Ki)	105 nM	Radioligand binding assay	[1][2][3][4]
IC50	~320 nM	GAL4-ROR $\gamma$ LBD cotransfection assay	[1][2][3][4]
Effective Concentration	5 $\mu$ M	EL-4 cells (inhibition of IL-17 & IL-23R)	[1][3]
Effective Concentration	10 $\mu$ M	HEK293 cells (inhibition of ROR $\gamma$ activity)	[3]
Solubility	100 mM in DMSO	[3]	
Storage (Stock Solution)	-20°C for up to 3 months, -80°C for up to 6 months	[2][7]	

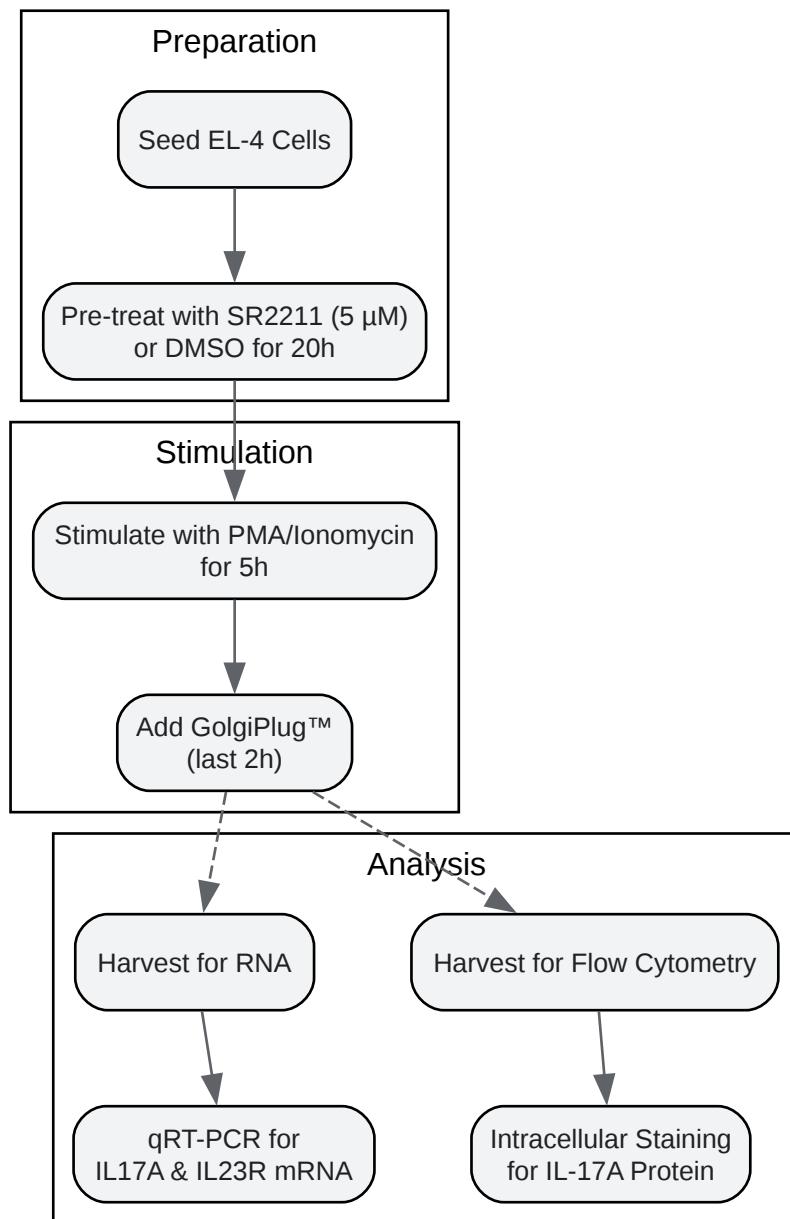
## Signaling Pathway

The following diagram illustrates the inhibitory effect of **SR2211** on the ROR $\gamma$ t signaling pathway, leading to the suppression of IL-17 production in Th17 cells.

## SR2211 Signaling Pathway



## SR2211 Experimental Workflow for IL-17 Analysis

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